

The Pharmacological Profile of MDMB-CHMINACA: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Mdmb-chminaca, (+-)-*

CAS No.: *1715016-78-6*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

MDMB-CHMINACA is a potent synthetic cannabinoid receptor agonist (SCRA) that has been a compound of interest in forensic and pharmacological research. This technical guide provides a comprehensive overview of its pharmacological profile, focusing on its interaction with cannabinoid receptors CB1 and CB2. This document details the receptor binding affinity, functional activity, and in vitro metabolism of MDMB-CHMINACA, presenting quantitative data in a structured format. Furthermore, it outlines the detailed experimental methodologies for key assays and visualizes critical signaling pathways and experimental workflows to facilitate a deeper understanding of its pharmacological characteristics.

Introduction

MDMB-CHMINACA (methyl (2S)-2-[[1-(cyclohexylmethyl)-1H-indazol-3-yl]formamido]-3,3-dimethylbutanoate) is an indazole-based synthetic cannabinoid. Like other SCRAs, it mimics the effects of Δ^9 -tetrahydrocannabinol (Δ^9 -THC), the primary psychoactive component of cannabis, by acting as an agonist at the cannabinoid receptors. However, many SCRAs,

including MDMB-CHMINACA, exhibit significantly higher potency and efficacy than THC, which is a partial agonist at the CB1 receptor. This heightened activity is believed to contribute to the increased toxicity and adverse effects associated with these compounds. A thorough understanding of the pharmacological profile of MDMB-CHMINACA is therefore crucial for the scientific and medical communities.

Quantitative Pharmacological Data

The following tables summarize the key quantitative data regarding the receptor binding affinity and functional activity of MDMB-CHMINACA at human cannabinoid receptors CB1 and CB2.

Table 1: Cannabinoid Receptor Binding Affinities (K_i) of MDMB-CHMINACA and Reference Compounds

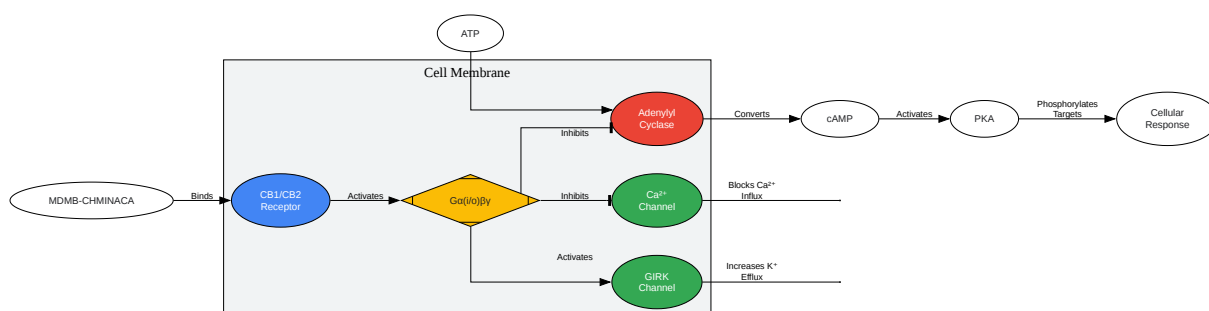
Compound	CB1 K_i (nM)	CB2 K_i (nM)	Reference
MDMB-CHMINACA	0.0944	Data Not Consistently Reported	[1]
Δ^9 -THC	~15-40	~3-10	
CP-55,940 (Full Agonist)	~0.6-2	~0.5-1.5	

Table 2: Cannabinoid Receptor Functional Activity (EC_{50}) of MDMB-CHMINACA and Reference Compounds

Compound	CB1 EC_{50} (nM)	CB2 EC_{50} (nM)	Assay Type	Reference
MDMB-CHMINACA	0.330	Data Not Consistently Reported	GTPyS	[1]
Δ^9 -THC	~30-100	~20-80	GTPyS	
CP-55,940 (Full Agonist)	~0.5-5	~0.3-3	GTPyS	

Cannabinoid Receptor Signaling Pathway

Upon binding to the CB1 or CB2 receptor, both of which are G-protein coupled receptors (GPCRs), MDMB-CHMINACA initiates a cascade of intracellular signaling events. The primary pathway involves the activation of the inhibitory G-protein (G_i/G_o). This leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic adenosine monophosphate (cAMP). The dissociation of the G-protein subunits also leads to the modulation of ion channels, including the inhibition of voltage-gated calcium channels and the activation of G-protein-coupled inwardly-rectifying potassium (GIRK) channels.



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Cannabinoid Receptor Signaling Pathway

Experimental Protocols

Competitive Radioligand Binding Assay

This assay is employed to determine the binding affinity (K_i) of a test compound by measuring its ability to displace a radiolabeled ligand from the CB1 or CB2 receptor.

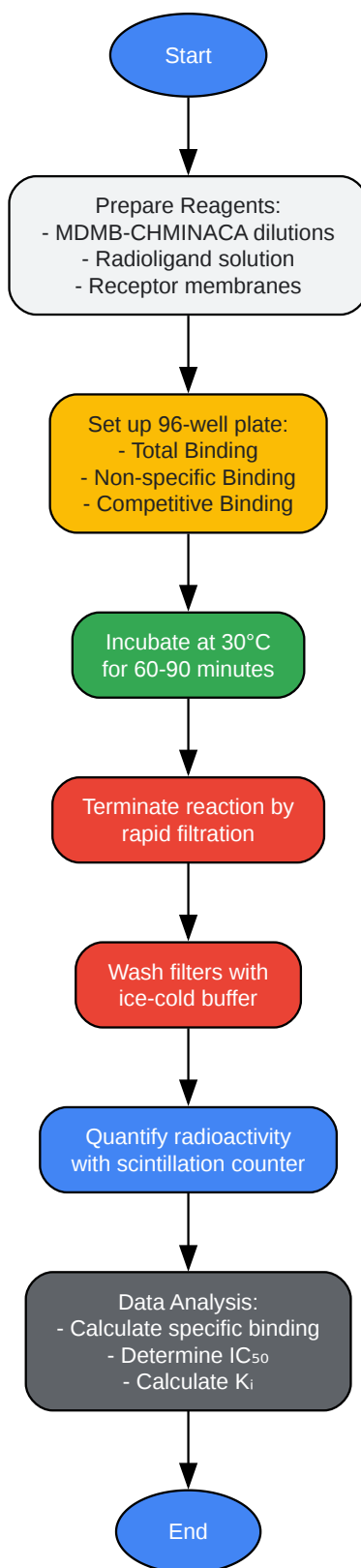
Materials:

- Membrane Preparations: Membranes from cells stably expressing human CB1 or CB2 receptors (e.g., HEK-293 or CHO cells).
- Radioligand: A high-affinity cannabinoid receptor ligand labeled with a radioisotope, such as [^3H]CP-55,940.
- Test Compound: MDMB-CHMINACA.
- Assay Buffer: Typically 50 mM Tris-HCl, 5 mM MgCl_2 , 2.5 mM EGTA, and 0.5 mg/mL bovine serum albumin (BSA), pH 7.4.
- Non-specific Binding Control: A high concentration (e.g., 10 μM) of a non-radiolabeled, high-affinity cannabinoid ligand (e.g., WIN-55,212-2).
- Filtration Apparatus: A cell harvester with glass fiber filters (e.g., GF/C).
- Scintillation Counter and Fluid.

Procedure:

- Preparation of Reagents: Prepare serial dilutions of MDMB-CHMINACA in the assay buffer. Dilute the radioligand to a final concentration approximately equal to its K_d value.
- Assay Setup: In a 96-well plate, set up the following reactions in triplicate:
 - Total Binding: Radioligand and receptor membranes.
 - Non-specific Binding: Radioligand, receptor membranes, and the non-specific binding control.
 - Competitive Binding: Radioligand, receptor membranes, and varying concentrations of MDMB-CHMINACA.

- Incubation: Incubate the plate at 30°C for 60-90 minutes with gentle agitation to allow the binding to reach equilibrium.
- Filtration: Rapidly terminate the binding reaction by filtering the contents of each well through the glass fiber filter mat using a cell harvester. Wash the filters multiple times with ice-cold assay buffer to remove unbound radioligand.
- Quantification: Place the filter discs in scintillation vials with scintillation fluid and measure the radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate the specific binding by subtracting the non-specific binding from the total binding.
 - Plot the percentage of specific binding against the logarithm of the MDMB-CHMINACA concentration.
 - Use non-linear regression to fit a sigmoidal dose-response curve and determine the IC₅₀ value (the concentration of MDMB-CHMINACA that inhibits 50% of the specific binding).
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.



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Workflow for a Competitive Radioligand Binding Assay

In Vitro Metabolism Study

This protocol outlines the procedure for investigating the Phase I metabolism of MDMB-CHMINACA using human liver microsomes (HLMs).

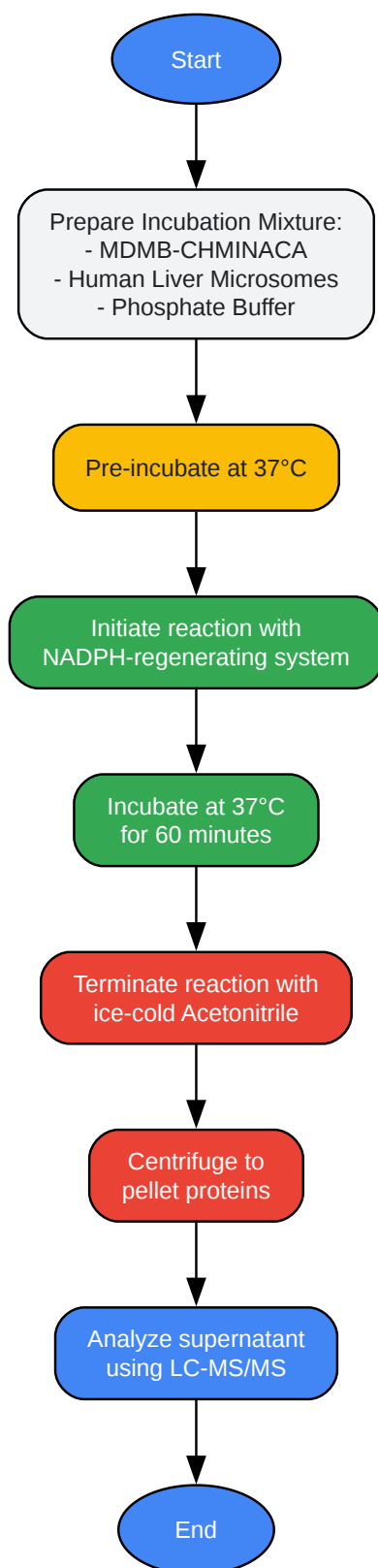
Materials:

- MDMB-CHMINACA
- Pooled Human Liver Microsomes (HLMs)
- NADPH-regenerating system: (e.g., NADP⁺, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase).
- Phosphate Buffer: (e.g., 100 mM, pH 7.4).
- Acetonitrile (ACN): Ice-cold, for quenching the reaction.
- LC-MS/MS system: For metabolite identification and analysis.

Procedure:

- Incubation Mixture Preparation: In a microcentrifuge tube, prepare the incubation mixture containing phosphate buffer, MDMB-CHMINACA (at a final concentration typically in the low micromolar range), and HLMs.
- Pre-incubation: Pre-incubate the mixture at 37°C for a short period (e.g., 5 minutes) to allow the compound to equilibrate with the microsomes.
- Initiation of Reaction: Initiate the metabolic reaction by adding the NADPH-regenerating system.
- Incubation: Incubate the reaction mixture at 37°C with shaking for a specified time (e.g., 60 minutes).
- Termination of Reaction: Stop the reaction by adding an equal volume of ice-cold acetonitrile. This also serves to precipitate the microsomal proteins.

- Centrifugation: Centrifuge the mixture to pellet the precipitated proteins.
- Sample Analysis: Transfer the supernatant to a clean tube and analyze it using a validated LC-MS/MS method to identify and characterize the metabolites. The major biotransformations for MDMA-CHMINACA are hydroxylation and ester hydrolysis.[2]



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Workflow for an In Vitro Metabolism Study using HLMS

Conclusion

MDMB-CHMINACA is a highly potent synthetic cannabinoid receptor agonist with a strong affinity for the CB1 receptor. Its pharmacological profile, characterized by high potency and efficacy, distinguishes it from the partial agonism of Δ^9 -THC and likely contributes to its observed toxicity. The primary metabolic pathways for MDMB-CHMINACA involve hydroxylation and ester hydrolysis. The detailed experimental protocols and workflows provided in this guide offer a comprehensive resource for researchers and scientists working to understand the complex pharmacology of this and other synthetic cannabinoids. This information is vital for the development of analytical detection methods, the assessment of potential therapeutic applications, and the mitigation of public health risks associated with the use of these potent substances.

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References

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- 2. Molecular and Behavioral Pharmacological Characterization of Abused Synthetic Cannabinoids MMB- and MDMB-FUBINACA, MN-18, NNEI, CUMYL-PICA, and 5-Fluoro-CUMYL-PICA - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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